

# Essential Guidance for the Proper Disposal of VU6015929

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## Compound of Interest

Compound Name: VU6015929

Cat. No.: B2687919

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Disclaimer: A specific Safety Data Sheet (SDS) containing detailed disposal procedures for **VU6015929** could not be located. The following information is based on general best practices for the disposal of bioactive research chemicals. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure full compliance with all applicable federal, state, and local regulations.

**VU6015929** is a potent and selective dual discoidin domain receptor 1/2 (DDR1/2) inhibitor used in laboratory research.<sup>[1][2][3][4]</sup> As a biologically active small molecule, it requires careful handling and disposal to prevent potential environmental impact and ensure personnel safety. Although sometimes shipped as a non-hazardous chemical for transport purposes, this classification does not extend to its disposal.<sup>[5]</sup> All laboratory-generated waste, including research chemicals, should be treated as potentially hazardous unless confirmed otherwise by a qualified safety professional.<sup>[6]</sup>

## Chemical and Physical Properties of VU6015929

For safe handling and waste characterization, it is crucial to be aware of the known properties of **VU6015929**.

Property	Value
CAS Number	2442597-56-8[1][2][7]
Molecular Formula	C24H19F4N5O2[5][7]
Molecular Weight	485.43 g/mol [7][8]
Appearance	Solid powder[5]
Solubility	Soluble in DMSO[2][7][8]
Storage	Short term at 0 - 4°C; long term at -20°C[1][2][5]

## Step-by-Step Disposal Protocol for VU6015929

The following protocol provides a general framework for the safe disposal of **VU6015929** and associated waste.

### 1. Waste Identification and Segregation:

- Treat as Hazardous Chemical Waste: In the absence of specific data to the contrary, **VU6015929** should be managed as a hazardous chemical waste.
- Segregate Waste Streams: Do not mix **VU6015929** waste with other waste categories like biological, radioactive, or general trash. Maintain separate, clearly labeled waste containers for:
  - Solid Waste: Unused or expired **VU6015929** powder, contaminated personal protective equipment (PPE) such as gloves and lab coats, and contaminated lab supplies (e.g., weigh boats, pipette tips).
  - Liquid Waste: Solutions containing **VU6015929**, including stock solutions (e.g., in DMSO) and experimental media. Halogenated and non-halogenated solvent wastes should typically be collected separately.[5]
  - Sharps Waste: Needles, syringes, or other sharps contaminated with **VU6015929** must be placed in a designated, puncture-resistant sharps container.[8]

## 2. Containerization and Labeling:

- **Use Appropriate Containers:** Collect waste in containers that are chemically compatible with the contents and can be securely sealed.[\[1\]](#)[\[5\]](#)
- **Label Containers Clearly:** All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**VU6015929**".[\[1\]](#)[\[5\]](#) The label should also include the accumulation start date and the primary hazards if known.

## 3. Storage of Waste:

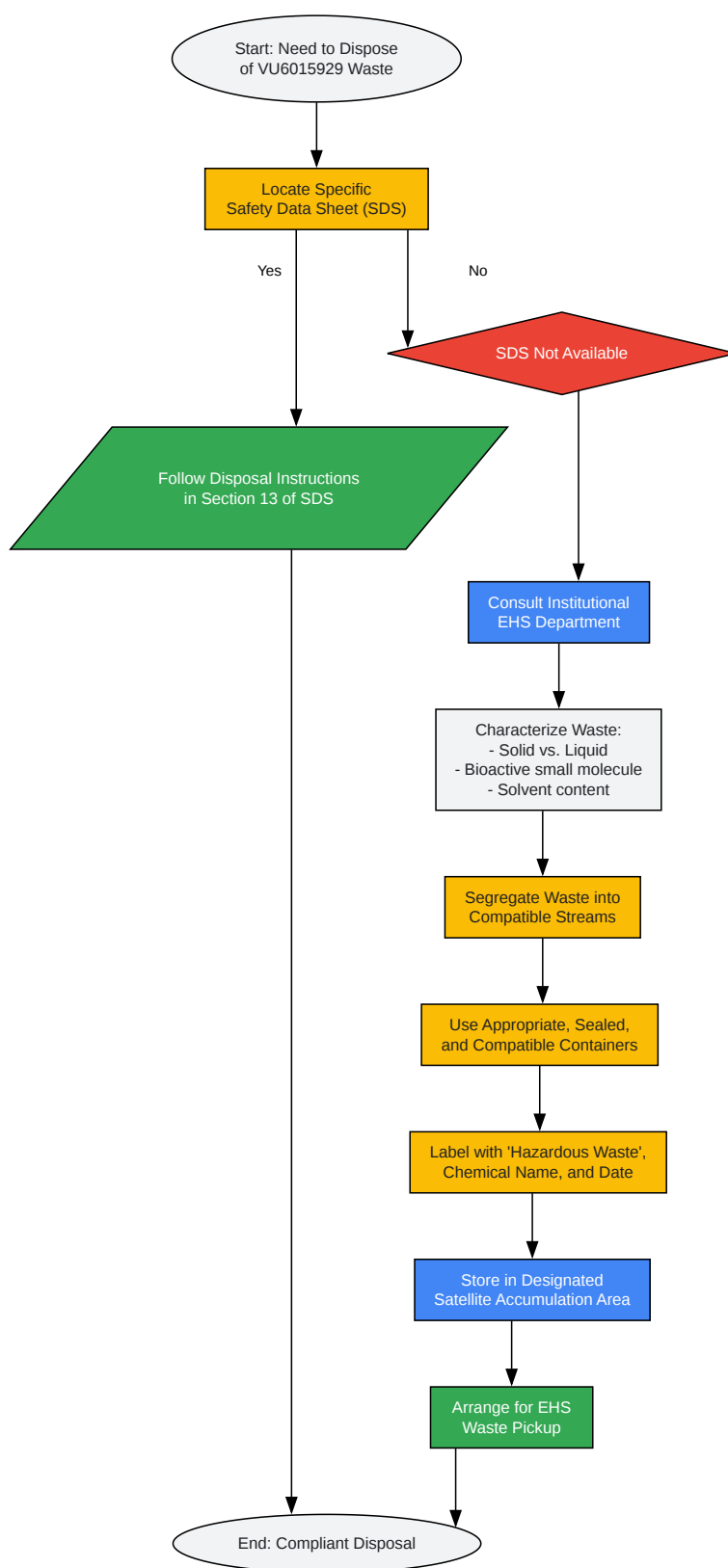
- **Designated Accumulation Area:** Store waste containers in a designated Satellite Accumulation Area within the laboratory, at or near the point of generation.[\[1\]](#)
- **Secure Storage:** Ensure containers are kept closed except when adding waste.[\[1\]](#)[\[5\]](#) Store in a secondary containment tray to prevent spills.

## 4. Arrange for Professional Disposal:

- **Contact EHS:** Follow your institution's established procedures to request a waste pickup from the EHS department or their designated hazardous waste contractor.[\[6\]](#)[\[8\]](#)
- **Do Not Dispose Down the Drain:** Never dispose of **VU6015929** powder or solutions down the sanitary sewer.[\[1\]](#)[\[7\]](#) This is critical for preventing the release of bioactive compounds into aquatic environments.
- **Empty Container Disposal:** An empty container that held **VU6015929** should be managed as hazardous waste unless it has been triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.[\[5\]](#)[\[6\]](#)

# Disposal Workflow for Research Chemicals

The following diagram illustrates the logical steps for ensuring the safe and compliant disposal of a research chemical like **VU6015929**.



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Caption: Disposal workflow for **VU6015929**.

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